

Diethyl 4,4-difluoroheptanedioate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Diethyl 4,4-difluoroheptanedioate

Cat. No.: B1313080

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available safety and handling information for **Diethyl 4,4-difluoroheptanedioate**. It is intended for use by qualified professionals in a laboratory or research setting. The toxicological properties of this compound have not been fully investigated, and therefore, it should be handled with the utmost care and appropriate safety precautions. This guide should be used in conjunction with a thorough risk assessment specific to the planned experimental procedures.

Chemical and Physical Properties

This section summarizes the key physical and chemical properties of **Diethyl 4,4-difluoroheptanedioate**.

Property	Value	Reference
CAS Number	22515-16-8	[1][2][3][4]
Molecular Formula	C ₁₁ H ₁₈ F ₂ O ₄	[1][2][3][4]
Molecular Weight	252.26 g/mol	[1][3]
Appearance	Colorless to light yellow liquid	[5]
Boiling Point	108 °C at 3 mmHg	[1]
Solubility	Soluble in organic solvents such as ethanol and dichloromethane; insoluble in water.	[5]

Hazard Identification and Classification

Diethyl 4,4-difluoroheptanedioate is classified as an irritant and may cause an allergic skin reaction.[1] All personnel should be aware of the potential hazards before handling this compound.

GHS Hazard Statements:

- H317: May cause an allergic skin reaction.[1]
- H319: Causes serious eye irritation.[1]

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

Toxicological Information

Comprehensive toxicological data for **Diethyl 4,4-difluoroheptanedioate** is not readily available in the public domain. The information below is based on the GHS classifications

provided by suppliers. As with any chemical with an incomplete toxicological profile, it should be treated as potentially hazardous.

Toxicological Endpoint	Data
Acute Oral Toxicity	Data not available.
Acute Dermal Toxicity	Data not available.
Acute Inhalation Toxicity	Data not available.
Skin Corrosion/Irritation	May cause skin irritation.[5]
Serious Eye Damage/Irritation	Causes serious eye irritation.[1][5]
Respiratory or Skin Sensitization	May cause an allergic skin reaction.[1]
Germ Cell Mutagenicity	Data not available.
Carcinogenicity	Data not available.
Reproductive Toxicity	Data not available.
Specific Target Organ Toxicity (Single Exposure)	Data not available.
Specific Target Organ Toxicity (Repeated Exposure)	Data not available.
Aspiration Hazard	Data not available.

Experimental Protocols

Specific experimental protocols for the safety and toxicological testing of **Diethyl 4,4-difluoroheptanedioate** are not publicly available. General methodologies for chemical safety testing are outlined by organizations such as the Occupational Safety and Health Administration (OSHA) and the Environmental Protection Agency (EPA). These protocols typically involve standardized tests for endpoints such as acute toxicity (e.g., LD50 determination), skin and eye irritation (e.g., using in vitro or in vivo models), and sensitization.

Safe Handling and Storage

A systematic approach to handling and storage is crucial to minimize exposure and ensure a safe working environment.

Engineering Controls

- Work with **Diethyl 4,4-difluoroheptanedioate** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[5\]](#)

Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield should be worn at all times when handling this compound to protect against splashes.
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene) should be worn. A lab coat or chemical-resistant apron is also required to prevent skin contact.
- **Respiratory Protection:** If working outside of a fume hood or if there is a risk of generating aerosols, a NIOSH-approved respirator with an appropriate cartridge should be used.

Hygiene Practices

- Avoid inhalation of vapor.[\[5\]](#)
- Avoid contact with skin and eyes.
- Wash hands thoroughly with soap and water after handling.
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

First Aid Measures

- If in Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- If on Skin: Remove contaminated clothing and wash the affected area with soap and water. If irritation or an allergic reaction develops, seek medical attention.
- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[5]
- If Swallowed: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[5]

Accidental Release Measures

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE and contain the spill. Prevent the spill from entering drains or waterways. Absorb with an inert material and collect for disposal.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: In case of fire, hazardous decomposition products such as carbon monoxide, carbon dioxide, and hydrogen fluoride may be produced.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

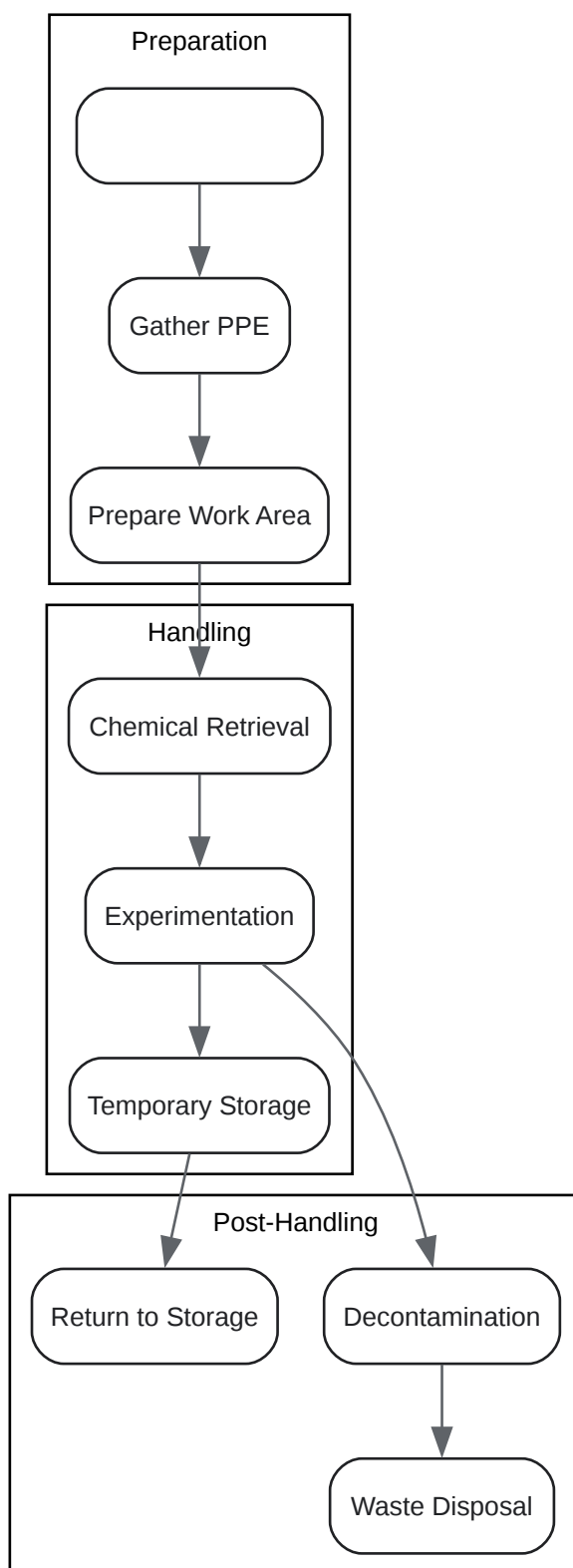
Disposal Considerations

Dispose of **Diethyl 4,4-difluoroheptanedioate** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or waterways.

Visualizations

Safe Handling Workflow

The following diagram illustrates a standard workflow for the safe handling of **Diethyl 4,4-difluoroheptanedioate** in a laboratory setting.

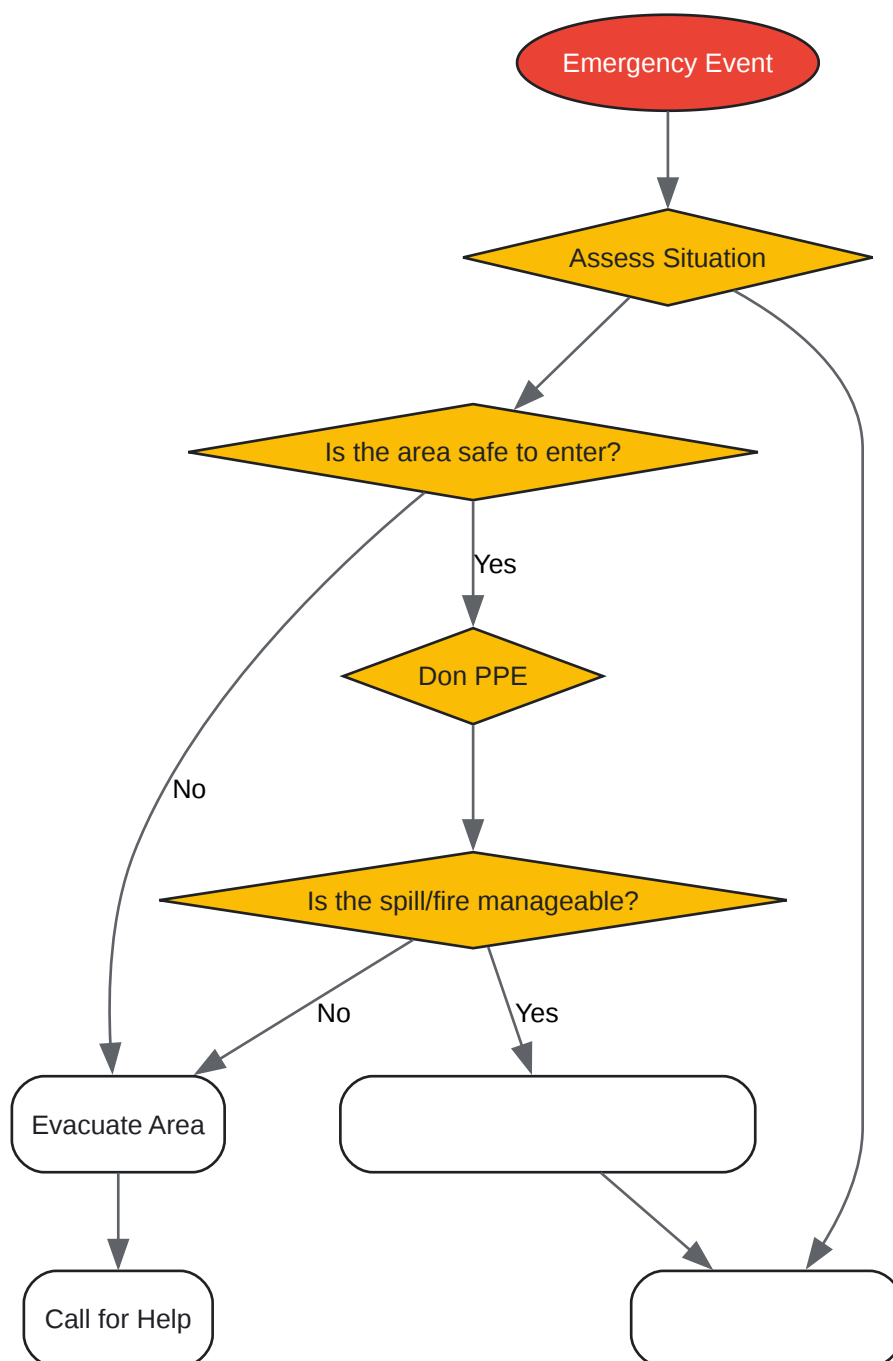


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Caption: Workflow for Safe Handling of **Diethyl 4,4-difluoroheptanedioate**.

Emergency Response Logic

This diagram outlines the logical steps to be taken in the event of an emergency involving **Diethyl 4,4-difluoroheptanedioate**.



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Caption: Emergency Response Decision Flowchart.

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